

Application Notes and Protocols for 3-Bromo-2-fluorophenylacetic Acid

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Compound of Interest

Compound Name: 3-Bromo-2-fluorophenylacetic acid

CAS No.: 1375964-39-8

Cat. No.: B1294249

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-2-fluorophenylacetic acid is a valuable synthetic intermediate in medicinal chemistry and drug development. Its unique substitution pattern, featuring both bromine and fluorine atoms on the phenyl ring, allows for diverse chemical modifications, making it a key building block in the synthesis of novel therapeutic agents, particularly in the areas of anti-inflammatory and analgesic drugs. This document provides detailed information on the reaction mechanisms for its synthesis, experimental protocols, and relevant data for its characterization.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-2-fluorophenylacetic acid** is provided in the table below.

Property	Value
Molecular Formula	C ₈ H ₆ BrFO ₂
Molecular Weight	233.04 g/mol
CAS Number	1375964-39-8
Appearance	Off-white to light yellow solid
Melting Point	Not reported (predicted to be in the range of 100-120 °C)
Solubility	Soluble in methanol, ethanol, and other polar organic solvents.

Reaction Mechanisms and Synthetic Pathways

Two primary synthetic routes for the preparation of **3-Bromo-2-fluorophenylacetic acid** are detailed below.

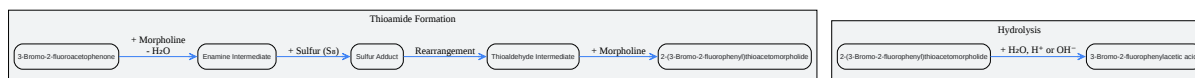
Route 1: Willgerodt-Kindler Reaction of 3-Bromo-2-fluoroacetophenone

This is a robust and widely used method for the synthesis of aryl-substituted acetic acids from the corresponding acetophenones. The reaction proceeds in two main stages: the formation of a phenylacetothiomorpholide intermediate, followed by its hydrolysis to the desired carboxylic acid.

Reaction Scheme:

Mechanism of the Willgerodt-Kindler Reaction:

The mechanism involves the initial formation of an enamine from 3-bromo-2-fluoroacetophenone and morpholine. This enamine then reacts with elemental sulfur. A series of rearrangements and oxidations, involving a thioaldehyde intermediate, leads to the formation of the stable phenylacetothiomorpholide. The subsequent hydrolysis of the thioamide in acidic or basic conditions yields the final carboxylic acid.^{[1][2]}



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Caption: Willgerdt-Kindler reaction mechanism.

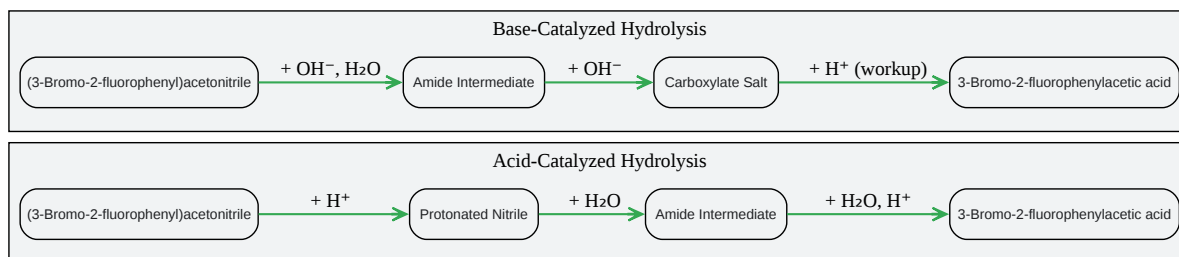
Route 2: Hydrolysis of (3-Bromo-2-fluorophenyl)acetonitrile

An alternative and straightforward approach involves the hydrolysis of the corresponding phenylacetonitrile. The starting material, (3-Bromo-2-fluorophenyl)acetonitrile, is commercially available, making this an attractive option.[3]

Reaction Scheme:

Mechanism of Nitrile Hydrolysis:

The hydrolysis of the nitrile can be catalyzed by either acid or base. In acidic conditions, the nitrile nitrogen is protonated, making the carbon more electrophilic for attack by water. In basic conditions, hydroxide ion directly attacks the electrophilic nitrile carbon. In both cases, an amide intermediate is formed, which is then further hydrolyzed to the carboxylic acid.



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Caption: Nitrile hydrolysis reaction mechanism.

Experimental Protocols

The following are detailed protocols for the synthesis of **3-Bromo-2-fluorophenylacetic acid**.

Protocol 1: Synthesis via Willgerodt-Kindler Reaction

This protocol is adapted from established procedures for the Willgerodt-Kindler reaction of substituted acetophenones.^{[4][5][6]}

Materials:

- 3-Bromo-2-fluoroacetophenone
- Sulfur powder
- Morpholine
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H_2SO_4)
- Sodium Hydroxide (NaOH)
- Toluene or Dioxane (solvent)

- Ethyl acetate (for extraction)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Thioamide Formation:
 - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine 3-bromo-2-fluoroacetophenone (1.0 eq), sulfur (2.5 eq), and morpholine (3.0 eq).
 - Heat the mixture to reflux (approximately 130-140 °C) and maintain for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Hydrolysis:
 - After cooling the reaction mixture to room temperature, add a 20% aqueous solution of sodium hydroxide (NaOH) (5.0 eq).
 - Heat the mixture to reflux for 6-12 hours to hydrolyze the thioamide intermediate.
- Work-up and Purification:
 - Cool the mixture and transfer it to a separatory funnel.
 - Wash the aqueous layer with ethyl acetate (2 x 50 mL) to remove any unreacted starting material and neutral byproducts.

- Carefully acidify the aqueous layer with concentrated HCl or H₂SO₄ to pH 1-2 while cooling in an ice bath.
- The product, **3-Bromo-2-fluorophenylacetic acid**, will precipitate as a solid.
- Collect the solid by vacuum filtration and wash with cold water.
- Dry the solid under vacuum. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water or toluene).

Quantitative Data (Expected):

Reactant	Molar Eq.	Molecular Weight (g/mol)
3-Bromo-2-fluoroacetophenone	1.0	218.03
Sulfur	2.5	32.07
Morpholine	3.0	87.12
Product	233.04	
Expected Yield	70-85%	

Protocol 2: Synthesis via Hydrolysis of (3-Bromo-2-fluorophenyl)acetonitrile

This protocol is based on standard procedures for nitrile hydrolysis.^[7]

Materials:

- (3-Bromo-2-fluorophenyl)acetonitrile
- Concentrated Sulfuric Acid (H₂SO₄) or Sodium Hydroxide (NaOH)
- Water
- Ethyl acetate (for extraction)

- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Acid-Catalyzed Hydrolysis:
 - In a round-bottom flask, dissolve (3-Bromo-2-fluorophenyl)acetonitrile (1.0 eq) in a mixture of water and concentrated sulfuric acid (e.g., 1:1 v/v).
 - Heat the mixture to reflux for 4-8 hours. Monitor the reaction by TLC.
- Base-Catalyzed Hydrolysis:
 - Alternatively, in a round-bottom flask, dissolve (3-Bromo-2-fluorophenyl)acetonitrile (1.0 eq) in an aqueous solution of sodium hydroxide (e.g., 20%).
 - Heat the mixture to reflux for 4-8 hours.
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - If base catalysis was used, acidify the mixture with concentrated HCl to pH 1-2.
 - Extract the aqueous mixture with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 or Na_2SO_4 .

- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by recrystallization.

Quantitative Data (Expected):

Reactant	Molar Eq.	Molecular Weight (g/mol)
(3-Bromo-2-fluorophenyl)acetonitrile	1.0	214.03
Sulfuric Acid or Sodium Hydroxide	excess	98.08 or 40.00
Product	233.04	
Expected Yield	>90%	

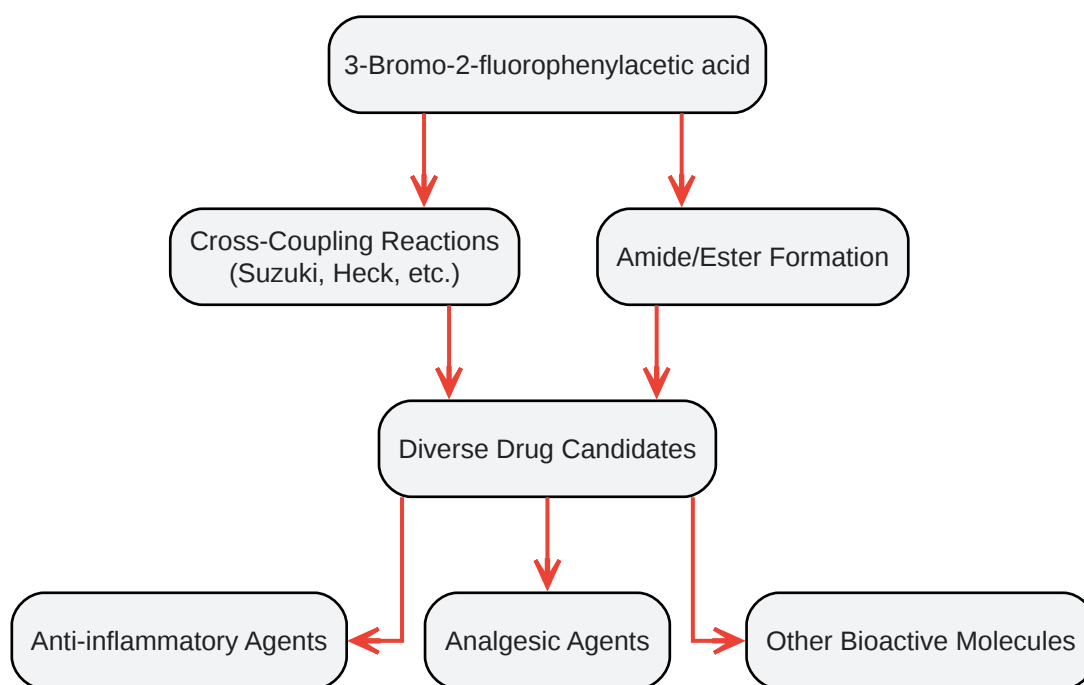
Characterization Data (Predicted)

While specific experimental spectra for **3-Bromo-2-fluorophenylacetic acid** are not readily available in the literature, the following table summarizes the expected key spectroscopic data based on the analysis of structurally similar compounds.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Technique	Expected Chemical Shifts / Frequencies
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.2-7.6 (m, 3H, Ar-H), 3.8 (s, 2H, CH ₂), 10.0-12.0 (br s, 1H, COOH)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 175-180 (C=O), 155-160 (d, J _{CF} ≈ 245 Hz, C-F), 130-135 (C-Br), 120-130 (Ar-C), 40-45 (CH ₂)
IR (KBr)	2500-3300 cm ⁻¹ (O-H stretch, broad), 1700-1720 cm ⁻¹ (C=O stretch), 1200-1300 cm ⁻¹ (C-O stretch), 1000-1100 cm ⁻¹ (C-F stretch)

Applications in Drug Development

3-Bromo-2-fluorophenylacetic acid serves as a versatile starting material for the synthesis of a variety of biologically active molecules. The bromine atom can be readily functionalized through cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of diverse substituents. The fluorine atom can enhance metabolic stability and binding affinity of the final drug candidate.



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Caption: Applications in drug development.

Safety Information

- Hazard Statements: Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
- Precautionary Statements: Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray.
- For detailed safety information, please refer to the Material Safety Data Sheet (MSDS).

This document is intended for informational purposes only and should be used by qualified professionals. All experiments should be conducted in a well-ventilated fume hood with

appropriate personal protective equipment.

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